

# chemical properties and structure of 5-(Trifluoromethyl)uridine

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## Compound of Interest

Compound Name: 5-(Trifluoromethyl)uridine

Cat. No.: B057137

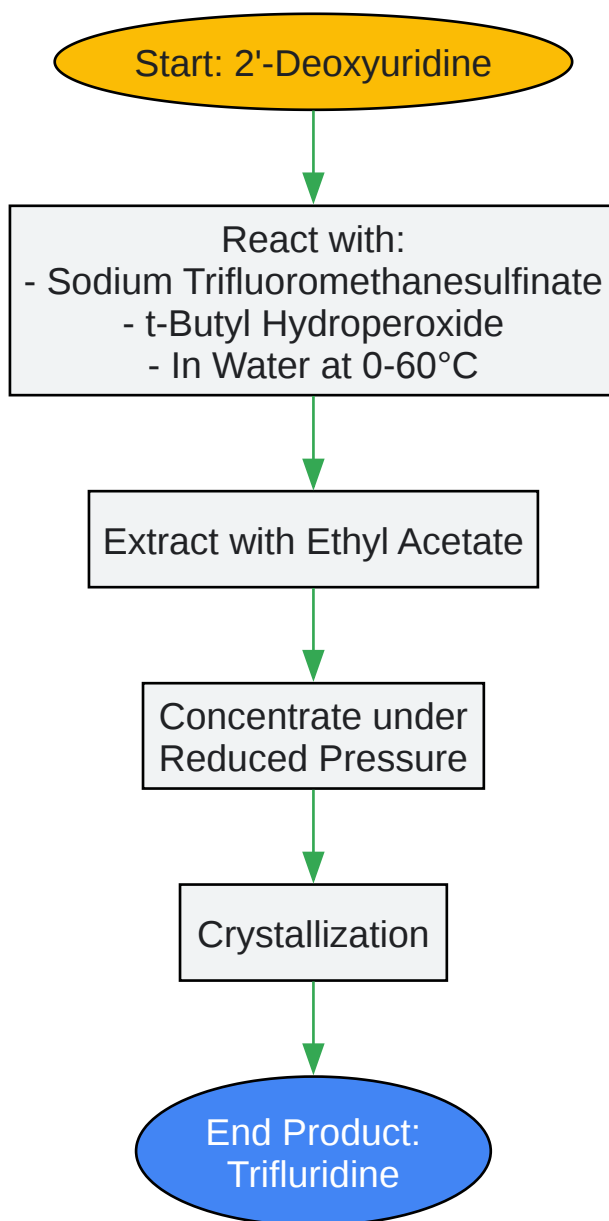
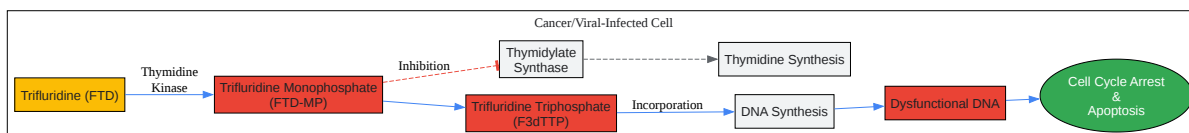
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## Chemical Structure and Properties

**5-(Trifluoromethyl)uridine** is a pyrimidine nucleoside consisting of a 5-trifluoromethyluracil base attached to a ribose sugar ring.[4] Its deoxy analog, Trifluridine, has the same base but is attached to a deoxyribose sugar.[5] Trifluridine is structurally analogous to thymidine, which allows for its interaction with viral and cellular DNA replication machinery.[6][7]

## Chemical Structure

The canonical SMILES representation for Trifluridine is C1=NC(=NC(=O)C(F)(F)F)C(F)O. [5]



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